

Physicochemical Properties of Fenoverine-d8: A Technical Guide

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Compound of Interest

Compound Name: Fenoverine-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Fenoverine-d8**, a deuterated analog of the antispasmodic agent Fenoverine. This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and a visualization of its mechanism of action.

Core Physicochemical Data

Fenoverine-d8 is the deuterium-labeled version of Fenoverine. The strategic incorporation of deuterium can modify the pharmacokinetic profile of a drug. While specific experimental data for all physicochemical properties of **Fenoverine-d8** are not readily available in the public domain, the properties of the parent compound, Fenoverine, serve as a close proxy. The substitution of hydrogen with deuterium typically has a minimal effect on macroscopic physical properties such as melting and boiling points.

The following tables summarize the known and predicted physicochemical properties of both **Fenoverine-d8** and Fenoverine for comparative purposes.

Table 1: Physicochemical Properties of **Fenoverine-d8**

Property	Value	Source
Molecular Formula	C ₂₆ H ₁₇ D ₈ N ₃ O ₃ S	[1]
Molecular Weight	467.61 g/mol	[1][2]
Appearance	Solid	[3]
Solubility	DMSO: 100 mg/mL (213.85 mM)	[2][4]
Storage Conditions	-20°C, under inert atmosphere, hygroscopic	[3]

Table 2: Physicochemical Properties of Fenoverine (Non-Deuterated)

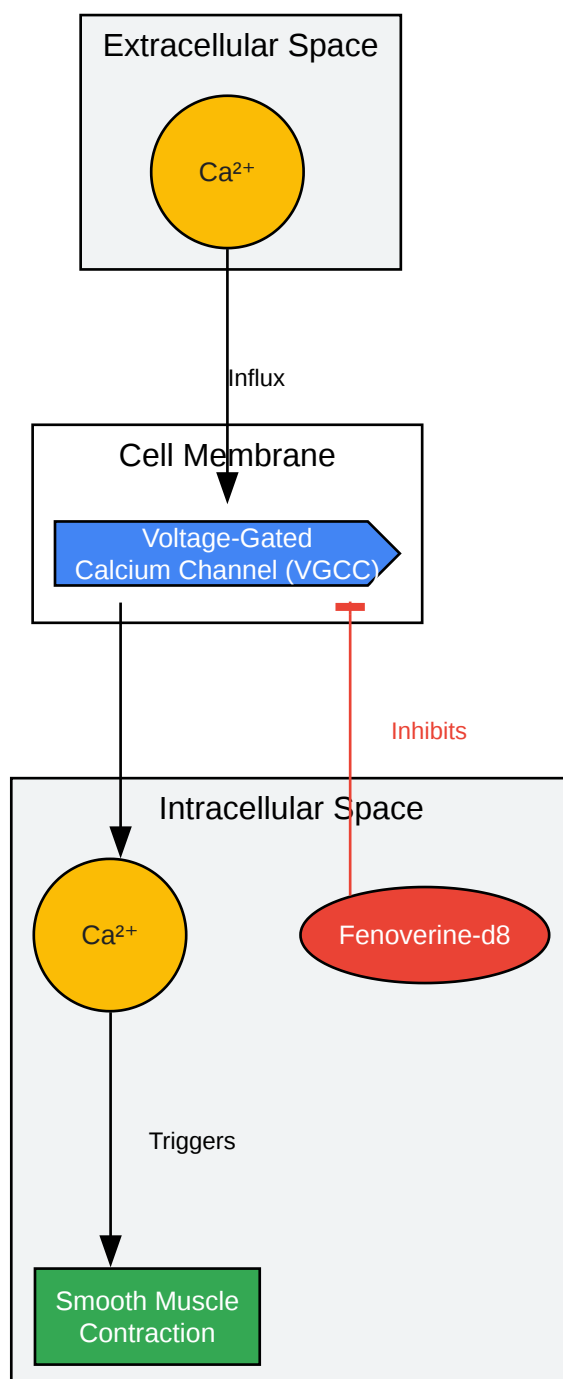
Property	Value	Source
CAS Number	37561-27-6	[3]
Molecular Formula	C ₂₆ H ₂₅ N ₃ O ₃ S	[3]
Molar Mass	459.56 g/mol	[3]
Melting Point	141-142 °C	[3]
Boiling Point (Predicted)	671.8 ± 55.0 °C	[3]
Density (Predicted)	1.343 ± 0.06 g/cm ³	[3]
pKa (Predicted)	6.47 ± 0.10	[3]
Appearance	Pale Beige to Beige Solid	[3]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[3]

Mechanism of Action and Signaling Pathway

Fenoverine functions as an antispasmodic agent by inhibiting calcium channel currents.[5] This action is crucial in modulating smooth muscle contraction. In smooth muscle cells, the influx of extracellular calcium through voltage-gated calcium channels is a primary trigger for

contraction. By blocking these channels, Fenoverine reduces the intracellular calcium concentration, leading to muscle relaxation.[6][7]

The following diagram illustrates the proposed signaling pathway for Fenoverine's action on smooth muscle cells.



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Fenoverine-d8 inhibits calcium influx, leading to muscle relaxation.

Experimental Protocols

While specific experimental protocols for **Fenoverine-d8** are proprietary, this section outlines standard methodologies for determining the key physicochemical properties of active pharmaceutical ingredients (APIs).

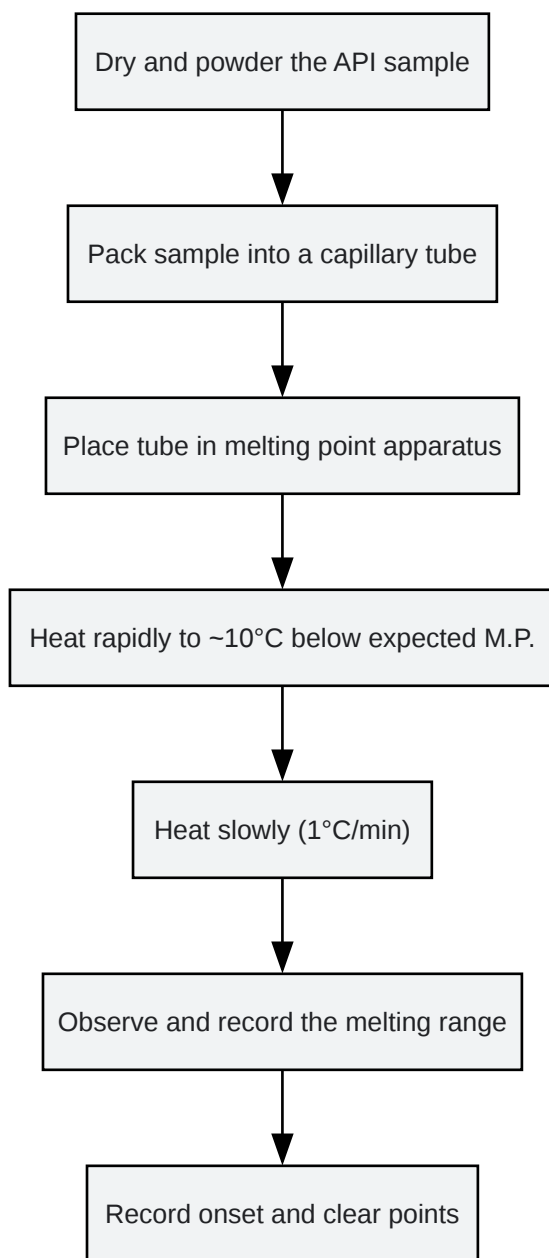
Melting Point Determination (Capillary Method)

The capillary method is a common technique for determining the melting point of a solid substance.^{[2][8]}

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dried substance is packed into a capillary tube, which is sealed at one end. The packing should be compact to a height of 2.5-3.5 mm.^[9]
- **Apparatus Setup:** The capillary tube is placed in a heating apparatus, such as a Mel-Temp or Thiele tube, in contact with a calibrated thermometer.^{[10][11]}
- **Heating:** The temperature is raised rapidly to about 10°C below the expected melting point and then increased at a slower, controlled rate of approximately 1°C per minute.^[2]
- **Observation:** The temperature at which the substance begins to collapse or melt (onset point) and the temperature at which it becomes completely liquid (clear point) are recorded to define the melting range.^[9]

The following diagram outlines the workflow for melting point determination.



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Workflow for determining the melting point of an API.

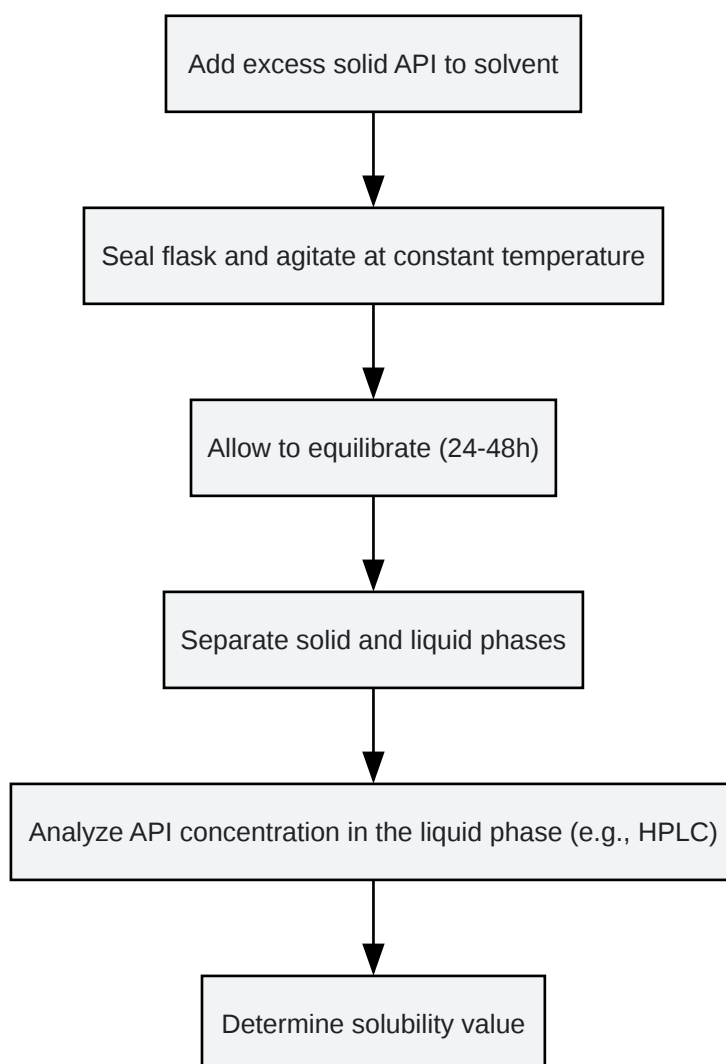
Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard procedure for determining the thermodynamic solubility of a compound.[1]

Methodology:

- **Sample Preparation:** An excess amount of the solid API is added to a known volume of the solvent (e.g., DMSO, water at various pH levels) in a sealed flask.[\[12\]](#)
- **Equilibration:** The flask is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium between the solid and the solution is reached.[\[1\]](#)
- **Phase Separation:** The undissolved solid is separated from the saturated solution by filtration or centrifugation.[\[1\]](#)
- **Concentration Analysis:** The concentration of the API in the clear, saturated solution is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).[\[1\]](#)

The diagram below illustrates the shake-flask solubility determination workflow.



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Workflow for the shake-flask solubility determination method.

This technical guide provides a foundational understanding of the physicochemical properties of **Fenoverine-d8**. For further in-depth analysis, it is recommended to consult specific batch analyses and internal research documentation.

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